Technical Support Center: Bz-Gly-Phe-Arg-OH Solubility Guide[1]

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Compound of Interest

Compound Name:	*BZ-Gly-phe-arg-OH*
Cat. No.:	*B12115445*

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Executive Summary: The Physicochemical Trap

The Core Issue: Users frequently report precipitation of **Bz-Gly-Phe-Arg-OH** when diluting from organic stocks into neutral buffers (e.g., PBS, pH 7.4).[1][2]

The Scientific Cause: This molecule presents a specific "solubility trap" due to its structure.[2]

- Hydrophobic Burden: The N-terminal Benzoyl (Bz) group and the Phenylalanine (Phe) residue create a strong hydrophobic drive for aggregation.[1]
- Isoelectric Precipitation: The molecule contains one acidic group (C-terminal Carboxyl, pKa ~2.[1][2]2) and one basic group (Arginine Guanidino, pKa ~12.5).[1][2]
  - Calculation:

    .[1]
  - Consequence: At physiological pH (7.2–7.4), the molecule exists primarily as a zwitterion (net charge ≈ 0).[1][2] With no net charge to provide electrostatic repulsion, the hydrophobic Bz-Phe domains drive the molecules to aggregate and precipitate.

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The "Solvent-First" Dissolution Protocol

Do not attempt to dissolve this peptide directly in aqueous buffer.[1] Follow this specific order of operations to ensure a stable homogenous solution.

Phase A: Preparation of Master Stock (100X)

Reagent: Anhydrous DMSO (Dimethyl Sulfoxide) or DMF (Dimethylformamide).[1] Rationale: DMSO disrupts the intermolecular hydrophobic interactions of the Benzoyl/Phenylalanine groups.[2]

- Calculate the volume of DMSO required to reach a concentration of 10 mM to 25 mM.
- Add DMSO directly to the lyophilized powder.[2]
- Vortex vigorously for 30 seconds.
- Validation: Inspect visually. The solution must be crystal clear. If cloudy, sonicate in a water bath for 2 minutes (max 30°C).

Phase B: Aqueous Dilution (The Critical Step)

Reagent: Experimental Buffer (e.g., Tris, HEPES).[2] Warning: Avoid high ionic strength buffers (>150 mM NaCl) initially if possible, as salt ions shield charges and promote "salting out" of hydrophobic peptides.[2]

- Pre-warm the aqueous buffer to 25–30°C (room temperature).
- Keep the buffer under constant agitation (magnetic stir bar or vortex).[1]
- Add the DMSO Master Stock dropwise into the center of the vortex.[2]
  - Why? Rapid dispersion prevents local regions of high peptide concentration where precipitation nuclei form.
- Final Concentration: Aim for <1% DMSO (v/v) in the final assay to avoid enzyme inhibition, though many assays tolerate up to 5%.[2]

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Solubility Troubleshooting Matrix (FAQ)

Symptom	Probable Cause	Corrective Action
Cloudiness immediately upon adding buffer	Isoelectric Aggregation (pH ≈ pI).[1] The buffer pH is likely near 7.3–7.[2]4.	Shift the pH: Adjust buffer to pH 8.0–8.5 (net negative charge) or pH 5.0–6.0 (net positive charge) to induce repulsion.
Precipitation after 1-2 hours	"Salting Out" Effect. High salt concentration (PBS 1X) is reducing solubility.[1]	Reduce Ionic Strength: Dilute the buffer salt concentration by 50% or switch to a low-salt buffer (e.g., 50 mM Tris-HCl) for the stock dilution.
Gel formation in DMSO stock	Moisture Contamination. The peptide is hygroscopic and water in DMSO causes gelling.[2]	Dry & Redissolve: Lyophilize the stock to remove wet DMSO.[2] Redissolve in fresh, anhydrous DMSO.
Low signal in enzymatic assay	Substrate Precipitation. The peptide precipitated at the microscopic level (invisible to eye).[2]	Validation Step: Centrifuge the working solution at 10,000 x g for 5 mins. Measure concentration of the supernatant via Absorbance (280nm) to confirm actual concentration.[1]

Visual Workflow: Decision Tree

The following diagram illustrates the logical flow for solubilizing hydrophobic-cationic peptides.

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Caption: Step-by-step decision tree for solubilizing **Bz-Gly-Phe-Arg-OH**, emphasizing the critical organic solvent step and pH checkpoints.

References & Grounding

- Thermo Fisher Scientific.Peptide Solubility Guidelines. Explains the hydrophobicity rules and the impact of N-terminal modifications (Benzoyl) on solubility. [1]
- Sigma-Aldrich (Merck).Handling and Solubility of Peptides.[1] Details the "Isoelectric Point" issues for zwitterionic peptides and the use of organic co-solvents. [1]
- PubChem.**Bz-Gly-Phe-Arg-OH** Compound Summary. Provides chemical structure data confirming the hydrophobic/cationic balance. [1][2]

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Sources

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- 2. Amino Acids: pKa & pI Explained - Creative Peptides [creative-peptides.com]
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